

strategies to increase the purity of (3,3-Difluorocyclobutyl)methanol

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Compound of Interest

Compound Name: (3,3-Difluorocyclobutyl)methanol

Cat. No.: B592439

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This guide provides researchers, scientists, and drug development professionals with strategies to increase the purity of **(3,3-Difluorocyclobutyl)methanol**. It includes troubleshooting guides and FAQs to address specific issues encountered during purification experiments.

Frequently Asked Questions (FAQs)

Q1: What are the physical and chemical properties of **(3,3-Difluorocyclobutyl)methanol**?

A1: **(3,3-Difluorocyclobutyl)methanol** is a fluorinated building block valuable in pharmaceutical and agrochemical research.^[1] Its key properties are summarized in the table below.

Table 1: Physical and Chemical Properties of **(3,3-Difluorocyclobutyl)methanol**

Property	Value
CAS Number	681128-39-2[1][2][3][4]
Molecular Formula	C ₅ H ₈ F ₂ O[1][2][3]
Molecular Weight	122.11 g/mol [1][3]
Appearance	Colorless to almost colorless clear liquid[1]
Boiling Point	~131°C at 760 mmHg[2][3]
Density	~1.2 g/cm ³ [3]
Refractive Index	~1.405[1][2][3]
Storage	Room Temperature, Sealed in dry, Keep in dark place[1][4]

Q2: Some suppliers list this compound as a solid, while others list it as a liquid. Which is correct?

A2: Based on its reported boiling point of approximately 131°C, **(3,3-Difluorocyclobutyl)methanol** is a liquid at standard ambient temperature and pressure.[2][3] The description of it as a solid by some vendors may be an error or could refer to its state at sub-ambient temperatures. The crude product isolated from synthesis can also appear as an oil.[4]

Q3: What are the common impurities found in crude **(3,3-Difluorocyclobutyl)methanol**?

A3: Impurities largely depend on the synthetic route. A common synthesis involves the reduction of 3,3-difluorocyclobutanecarboxylic acid.[4] Potential impurities include:

- Unreacted Starting Material: 3,3-difluorocyclobutanecarboxylic acid.
- Reaction Intermediates: The corresponding aldehyde (3,3-difluorocyclobutanecarbaldehyde) may be present if the reduction is incomplete.
- Solvents: Residual solvents from the reaction and workup, such as tetrahydrofuran (THF), methanol, ethanol, and dichloromethane.[4]

- Byproducts: Non-volatile boron salts resulting from the sodium borohydride reducing agent.

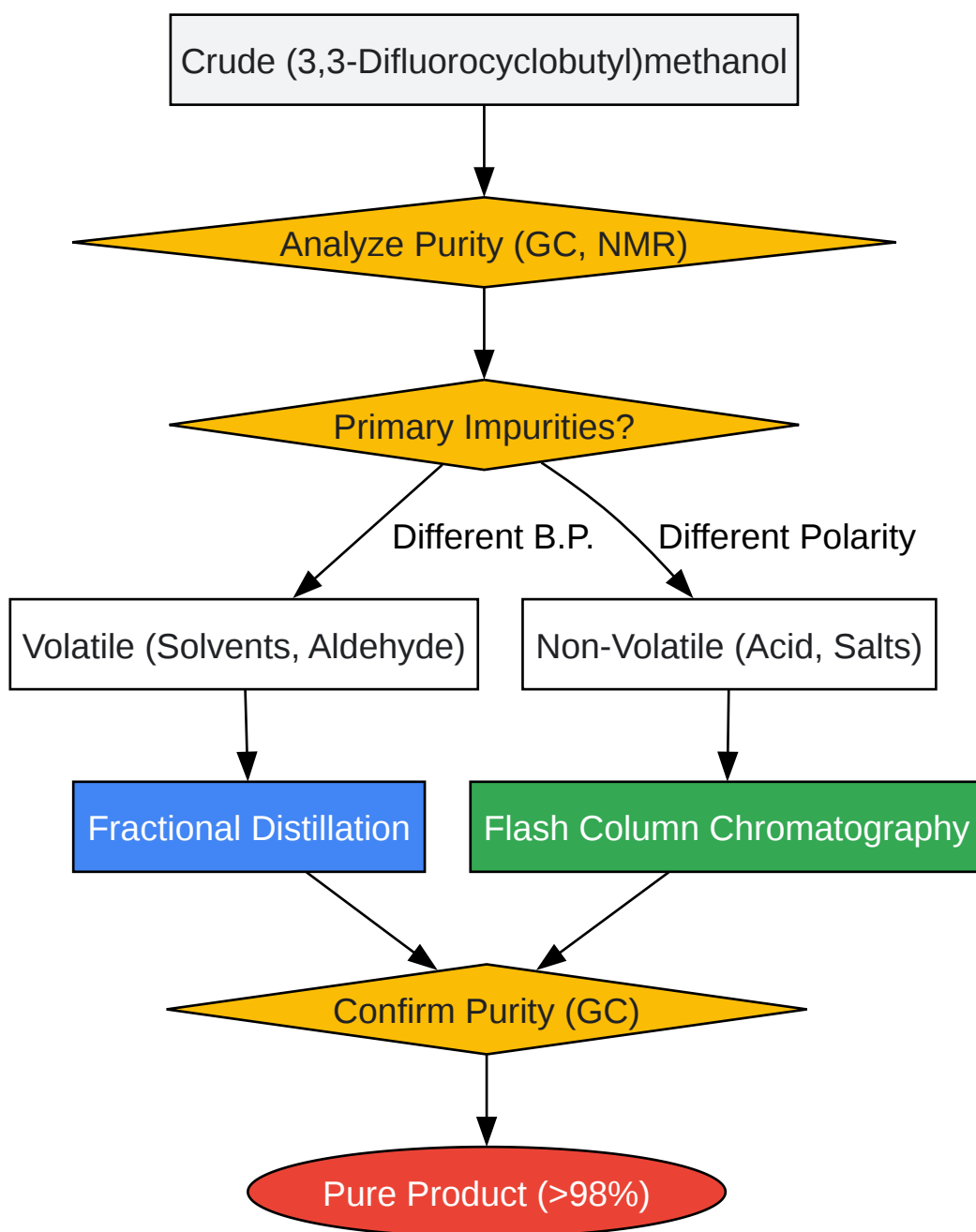
Q4: Which analytical methods are suitable for assessing the purity of **(3,3-Difluorocyclobutyl)methanol**?

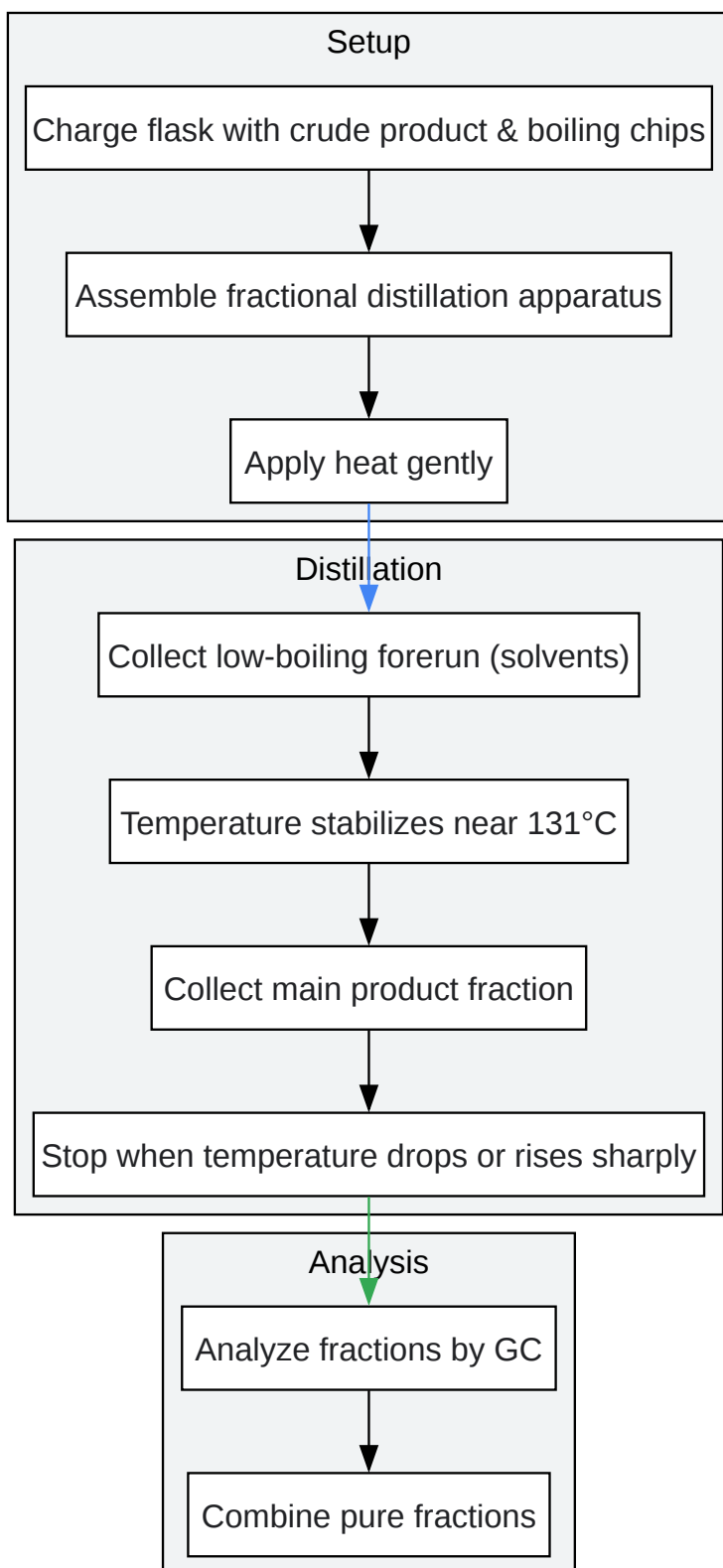
A4: The most common and effective methods for purity assessment are:

- Gas Chromatography (GC): Ideal for analyzing a volatile liquid like this. Commercial suppliers often use GC to determine purity, which is typically $\geq 98\%$.[\[1\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): Provides both purity information and structural identification of impurities.[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{19}F , ^{13}C): Provides detailed structural confirmation and can be used to quantify impurities if an internal standard is used.

Purification Strategy Overview

The choice of purification method depends on the nature of the impurities and the desired scale. For **(3,3-Difluorocyclobutyl)methanol**, the two most effective methods are fractional distillation and flash column chromatography.





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